

Oxine-Copper (CAS 10380-28-6): A Technical Guide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Oxine-copper, also known as copper 8-quinolinolate or bis(8-quinolinolato)copper(II), is a stable metal complex with the CAS number 10380-28-6. Historically, it has been recognized for its potent, broad-spectrum antimicrobial properties, leading to its widespread use as a fungicide and bactericide in agriculture and as a preservative for materials like wood, paper, and textiles.

[1] The biological activity of Oxine-copper stems from its multi-site mechanism of action, primarily involving the chelation of essential metal ions, disruption of enzyme functions, damage to cellular membranes, and denaturation of proteins and nucleic acids.

[1] This guide provides a comprehensive overview of the physicochemical properties, toxicological profile, mechanism of action, and relevant experimental protocols for Oxine-copper, tailored for a scientific audience.

Physicochemical Properties

Oxine-copper is a yellow-green to greenish-yellow crystalline powder.[2][3] It is notable for its insolubility in water and most common organic solvents.[2][4] The compound's stability and low solubility contribute to its persistence and efficacy as a protective fungicide.

Table 1: Physicochemical Properties of Oxine-Copper



Property	Value	Source(s)
CAS Number	10380-28-6	[2]
Molecular Formula	C18H12CuN2O2	[2]
Molecular Weight	351.85 g/mol	[3]
Appearance	Yellow-green crystalline solid/powder	[2][3]
Melting Point	240°C (decomposes)	[3][4]
Decomposition Temp.	270°C	[2][5]
Density	1.63 - 1.68 g/cm ³	[2][3][4]
Water Solubility	Insoluble / None	[2][4][5]
LogP (Octanol/Water)	2.46	[2][5]

Mechanism of Action

The antimicrobial activity of **Oxine-copper** is not attributed to a single, specific target but rather to a multi-pronged attack on microbial cells. This non-specific nature is a key factor in its effectiveness against a wide range of fungal and bacterial pathogens.[1] The primary mechanisms are detailed below.

- Chelation of Metal Ions & Enzyme Disruption: The core mechanism involves the chelation of
 essential metal ions within the microbial cell. The 8-hydroxyquinoline ligand is a powerful
 chelating agent that can bind to metal ions that serve as critical cofactors for various
 enzymes, thereby disrupting vital metabolic pathways.[1]
- Cellular Membrane Damage: Oxine-copper compromises the integrity of cellular membranes.[1] This leads to increased permeability, leakage of intracellular components, and can induce lipid peroxidation, further damaging the membrane structure.
- Protein Denaturation: The compound can interact with proteins, leading to their denaturation and loss of function.[1] This non-specific interaction affects structural proteins and enzymes alike.



 Nucleic Acid Damage: Oxine-copper has been shown to cause denaturation and damage to DNA, interfering with replication and transcription processes essential for microbial survival and proliferation.[1]

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